

Preparation of LSD hydrobromide reference standards for toxicology

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Compound of Interest

Compound Name: *Lsd hydrobromide*

CAS No.: 74023-39-5

Cat. No.: B12755521

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Abstract

This Application Note details the protocol for the preparation of Lysergic Acid Diethylamide (LSD) Hydrobromide as a Certified Reference Material (CRM) for forensic and clinical toxicology. While LSD D-Tartrate is the historical standard, the Hydrobromide (HBr) salt offers distinct physicochemical properties useful in specific crystallographic and solubility applications. This guide addresses the critical challenges of LSD analysis—specifically its high susceptibility to photo-degradation (lumi-LSD) and C-8 epimerization (iso-LSD)—and provides a compliant workflow adhering to ISO 17034 guidelines for Reference Material Producers.

Introduction & Scientific Rationale

The accurate quantification of LSD in biological matrices (whole blood, urine, vitreous humor) is complicated by the molecule's instability and high potency, requiring low picogram-per-milliliter (pg/mL) detection limits.

Why LSD Hydrobromide? Most commercial standards utilize the tartrate salt. However, the hydrobromide salt (

) is occasionally required for:

- Alternate Counter-ion Chromatography: To resolve co-eluting interferences where tartrate ions may suppress ionization in specific LC-MS/MS mobile phases.
- Crystallinity: HBr salts often yield different crystal habits, aiding in the purification of high-value isotopic standards (-LSD) where maximum yield from synthesis is critical.

The Instability Triad: Any protocol handling LSD must mitigate three degradation vectors:

- Photon Attack: UV light at 310 nm catalyzes the addition of water across the double bond, forming inactive lumi-LSD.
- Epimerization: Basic pH or heat promotes the inversion of the diethylamide group at C-8, converting active -LSD into inactive iso-LSD.
- Adsorption: The basic nitrogen allows LSD to bind strongly to silanol groups on untreated glass surfaces.

Safety & Compliance

- Regulatory Status: LSD is a Schedule I (US) / Class A (UK) controlled substance. All synthesis and handling must occur within a DEA/Home Office licensed facility.
- PPE: Full Tyvek suit, double nitrile gloves, and P100 respiratory protection. LSD is active at g levels; transdermal absorption or inhalation of dust is a severe hazard.

Preparation Protocol: LSD Free Base to Hydrobromide

Note: This protocol assumes possession of licensed, purified LSD free base. It describes the salt formation for reference standard manufacturing.

Reagents

- LSD Free Base (Purity >98%)
- Hydrobromic Acid (48% aq, Reagent Grade)
- Ethanol (Anhydrous, 200 Proof)
- Diethyl Ether (ACS Reagent, peroxide-free)

Synthesis Workflow

- Dissolution: Dissolve 100 mg of LSD free base in 2.0 mL of minimal warm anhydrous ethanol () under red photographic light.
- Acidification: Calculate stoichiometric HBr (1.05 eq). Dilute HBr in ethanol (1:10). Add dropwise with stirring until pH reaches ~5.0.
- Crystallization: Allow the solution to cool to room temperature. Slowly add diethyl ether until turbidity is observed.
- Maturation: Store at for 24 hours to maximize crystal yield.
- Filtration: Filter crystals under inert atmosphere (). Wash with cold ether/ethanol (9:1).
- Drying: Vacuum dry at in the dark for 4 hours.

Visualization: Production Workflow (ISO 17034)



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Caption: ISO 17034 compliant workflow for converting LSD base to HBr salt, ensuring traceability and purity verification before formulation.

Characterization & Validation

To certify the material as a Reference Standard, the following data must be generated.

Identity Verification

- Mass Spectrometry (ESI+):
 - Parent Ion:

324.2
 - Key Fragments:

223 (loss of diethylamide),

208.
- NMR Spectroscopy (

H, 600 MHz, CD

OD):
 - Differentiation of LSD from iso-LSD relies on the chemical shift of the H-8 proton.

Position	Proton	Chemical Shift (ppm) - LSD	Chemical Shift (ppm) - iso-LSD
H-2	Indole NH	7.15 (s)	7.18 (s)
H-8	Lysergic Backbone	3.45 (m)	3.20 (m)
N-Et	Diethylamide	1.15 (t), 3.38 (q)	1.12 (t), 3.35 (q)

Purity Analysis (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus),
mm, 1.8
m.
- Mobile Phase: A: 10 mM Ammonium Formate (pH 3.5); B: Acetonitrile.
- Gradient: 10% B to 90% B over 10 mins.
- Detection: UV at 310 nm (Specific to the indole chromophore).
- Acceptance Criteria: No single impurity >0.5%; Total impurities <1.5%.

Formulation & Stability Protocol

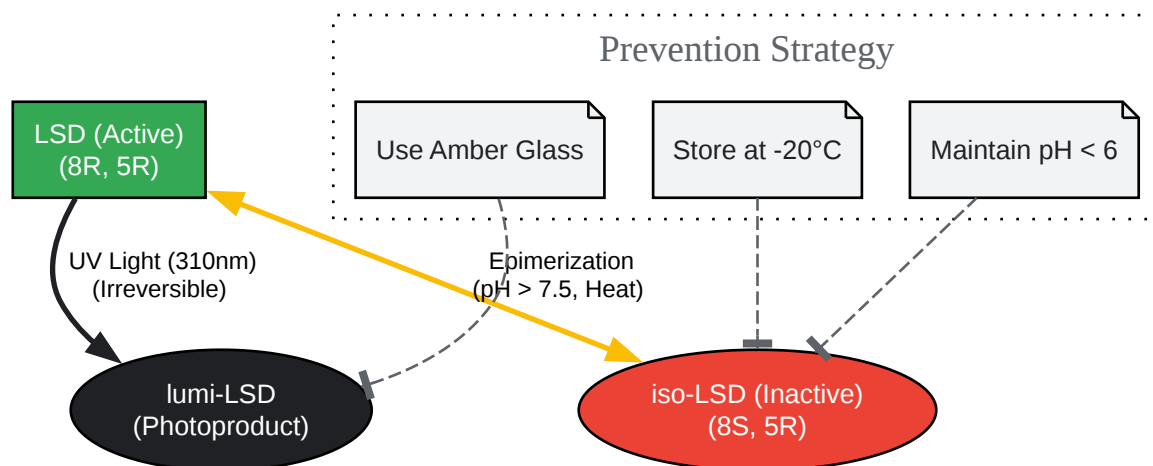
This is the most critical section for the end-user. LSD is notoriously unstable in solution if mishandled.

Formulation of Stock Solution (1 mg/mL)

- Glassware Preparation: All volumetric flasks must be silanized (treated with dimethyldichlorosilane) to prevent loss of LSD to the glass surface [1].
- Solvent: Use HPLC-grade Acetonitrile.
 - Why? Methanol can promote trans-esterification or hydrolysis over long periods. Water promotes epimerization. Acetonitrile provides the best stability profile [2].

- Weighing: Weigh LSD HBr equivalent to 1.0 mg of free base (Correction factor: MW Salt / MW Base).
- Storage: Dispense into Amber ampoules, flame seal under Argon.

Degradation Pathways Diagram



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Caption: Mechanistic degradation pathways. Note that epimerization to iso-LSD is reversible, while photo-degradation to lumi-LSD is irreversible.

Stability Monitoring Protocol

For a certified reference material, stability must be monitored at intervals (0, 3, 6, 12 months).

- Long-Term Storage:
or
in the dark.
- In-Use Stability: Solutions in acetonitrile are stable for 30 days at
if protected from light.
- Critical Check: If the ratio of iso-LSD to LSD exceeds 5% in the stock solution, the standard must be discarded or re-purified [3].

References

- Li, Z., et al. (1998). Stability Study of LSD Under Various Storage Conditions. Journal of Analytical Toxicology. Retrieved February 6, 2026, from [\[Link\]](#)
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- International Organization for Standardization. (2016). ISO 17034:2016 General requirements for the competence of reference material producers. Retrieved February 6, 2026, from [\[Link\]](#)
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